

Application Note: Comprehensive Characterization of 6-Methyl-2-(3-phenoxybenzoyl)pyridine

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Compound of Interest

Compound Name: 6-Methyl-2-(3-phenoxybenzoyl)pyridine
CAS No.: 1187164-38-0
Cat. No.: B1422369

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Introduction

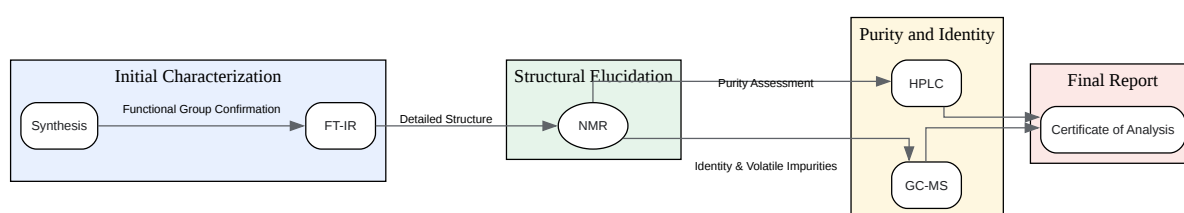
6-Methyl-2-(3-phenoxybenzoyl)pyridine is a heterocyclic ketone with a molecular structure that suggests potential applications in medicinal chemistry and materials science. Its synthesis and development necessitate robust analytical methodologies to ensure identity, purity, and stability. This document provides a comprehensive guide to the analytical techniques essential for the thorough characterization of this compound, offering detailed protocols and expert insights into the rationale behind the experimental parameters.

The structural complexity of **6-Methyl-2-(3-phenoxybenzoyl)pyridine**, incorporating a substituted pyridine ring, a benzoyl moiety, and a phenoxy group, requires a multi-faceted analytical approach. This guide will detail the application of High-Performance Liquid Chromatography (HPLC) for purity assessment, Gas Chromatography-Mass Spectrometry (GC-MS) for identity confirmation and volatile impurity profiling, Nuclear Magnetic Resonance

(NMR) spectroscopy for unambiguous structural elucidation, and Fourier-Transform Infrared (FT-IR) spectroscopy for functional group verification.

Analytical Workflow

A logical workflow for the comprehensive characterization of **6-Methyl-2-(3-phenoxybenzoyl)pyridine** is crucial for efficient and accurate analysis. The following diagram illustrates the recommended sequence of analytical techniques.



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Caption: Recommended analytical workflow for **6-Methyl-2-(3-phenoxybenzoyl)pyridine**.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

Reverse-phase HPLC with UV detection is the primary method for determining the purity of **6-Methyl-2-(3-phenoxybenzoyl)pyridine** and quantifying any non-volatile impurities. The selection of a C18 column is based on the non-polar nature of the molecule, while a gradient elution of acetonitrile and water allows for the effective separation of the main compound from potential impurities with varying polarities.

Protocol: HPLC Purity Determination

- Instrumentation:

- HPLC system equipped with a quaternary pump, autosampler, column oven, and a diode array detector (DAD) or UV-Vis detector.
- Reagents and Materials:
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade)
 - Formic acid (analytical grade)
 - Reference standard of **6-Methyl-2-(3-phenoxybenzoyl)pyridine** (>99.5% purity)
 - Sample of **6-Methyl-2-(3-phenoxybenzoyl)pyridine**
- Chromatographic Conditions:

Parameter	Value
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	Acetonitrile
Gradient	0-5 min: 40% B; 5-25 min: 40-90% B; 25-30 min: 90% B; 30.1-35 min: 40% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	254 nm
Injection Volume	10 µL

- Sample Preparation:
 - Reference Standard: Accurately weigh approximately 10 mg of the reference standard and dissolve in 10 mL of acetonitrile to obtain a 1 mg/mL solution.

- Sample: Prepare the sample in the same manner as the reference standard.
- Analysis and Data Interpretation:
 - Inject the reference standard and the sample.
 - The purity of the sample is calculated based on the area percentage of the main peak relative to the total peak area in the chromatogram.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for confirming the identity of **6-Methyl-2-(3-phenoxybenzoyl)pyridine** and for identifying any volatile impurities. The compound is volatilized and separated by gas chromatography, and then fragmented and detected by mass spectrometry. The resulting mass spectrum provides a unique fragmentation pattern that serves as a molecular fingerprint.

Protocol: GC-MS Identity Confirmation

- Instrumentation:
 - Gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.
- Reagents and Materials:
 - Helium (carrier gas, 99.999% purity)
 - Dichloromethane (GC grade)
 - Sample of **6-Methyl-2-(3-phenoxybenzoyl)pyridine**
- GC-MS Conditions:

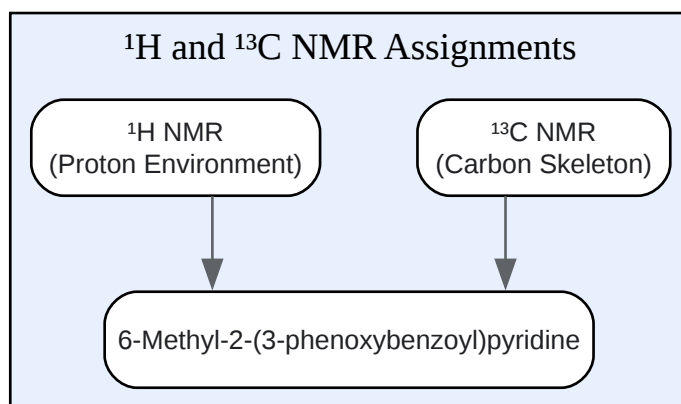
Parameter	Value
Column	HP-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness
Carrier Gas	Helium at 1.0 mL/min
Inlet Temperature	280 $^{\circ}$ C
Oven Program	100 $^{\circ}$ C (hold 2 min), ramp to 300 $^{\circ}$ C at 15 $^{\circ}$ C/min, hold 10 min
Ion Source	Electron Ionization (EI) at 70 eV
Mass Range	40-500 m/z

- Sample Preparation:
 - Dissolve approximately 1 mg of the sample in 1 mL of dichloromethane.
- Expected Fragmentation Pattern:

m/z	Proposed Fragment
289	[M] ⁺ (Molecular Ion)
212	[M - C ₆ H ₅ O] ⁺
183	[C ₆ H ₅ COC ₅ H ₄ N] ⁺
105	[C ₆ H ₅ CO] ⁺
92	[C ₅ H ₄ N-CH ₃] ⁺
77	[C ₆ H ₅] ⁺

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most definitive analytical technique for the structural elucidation of organic molecules. Both ¹H and ¹³C NMR are essential for the complete assignment of the chemical structure of **6-Methyl-2-(3-phenoxybenzoyl)pyridine**.



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Caption: NMR spectroscopy provides detailed structural information.

Protocol: ¹H and ¹³C NMR Analysis

- Instrumentation:
 - NMR spectrometer (e.g., 400 MHz or higher)
- Reagents and Materials:
 - Deuterated chloroform (CDCl₃) with 0.03% TMS
 - Sample of **6-Methyl-2-(3-phenoxybenzoyl)pyridine**
 - NMR tubes
- Sample Preparation:
 - Dissolve 5-10 mg of the sample in approximately 0.7 mL of CDCl₃ in an NMR tube.
- Data Acquisition:
 - Acquire ¹H and ¹³C{¹H} NMR spectra according to standard instrument protocols.
- Predicted Spectral Data:

^1H NMR (400 MHz, CDCl_3):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.0-8.2	m	2H	Protons on benzoyl ring ortho to carbonyl
~7.8-7.9	t	1H	Proton on pyridine ring
~7.4-7.6	m	4H	Remaining benzoyl and phenoxy protons
~7.2-7.3	t	1H	Proton on pyridine ring
~7.0-7.1	d	2H	Protons on phenoxy ring ortho to oxygen
~2.6	s	3H	Methyl group protons

^{13}C NMR (100 MHz, CDCl_3):

Chemical Shift (δ , ppm)	Assignment
~192	C=O (carbonyl)
~158	C-O (phenoxy)
~157	C-CH ₃ (pyridine)
~150	C-N (pyridine)
~138	C-H (pyridine)
~137	C-C=O (benzoyl)
~133	C-H (benzoyl)
~130	C-H (phenoxy)
~125	C-H (pyridine)
~120	C-H (phenoxy)
~25	CH ₃

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule. The infrared spectrum of **6-Methyl-2-(3-phenoxybenzoyl)pyridine** will show characteristic absorption bands for the carbonyl group, the C-O ether linkage, and the aromatic rings.

Protocol: FT-IR Analysis

- Instrumentation:
 - FT-IR spectrometer with an ATR (Attenuated Total Reflectance) accessory.
- Sample Preparation:
 - Place a small amount of the solid sample directly onto the ATR crystal.
- Data Acquisition:

- Record the spectrum from 4000 to 400 cm^{-1} .
- Characteristic Absorption Bands:

Wavenumber (cm^{-1})	Intensity	Assignment
~3060	Medium	Aromatic C-H stretch
~2920	Weak	Aliphatic C-H stretch (methyl)
~1670	Strong	C=O stretch (ketone)
~1590, 1480	Medium-Strong	Aromatic C=C stretch
~1240	Strong	Aryl-O-Aryl stretch (ether)

Conclusion

The analytical methods detailed in this application note provide a robust framework for the comprehensive characterization of **6-Methyl-2-(3-phenoxybenzoyl)pyridine**. The combination of HPLC, GC-MS, NMR, and FT-IR ensures the unambiguous confirmation of its chemical structure, a reliable assessment of its purity, and the identification of any potential impurities. Adherence to these protocols will enable researchers and developers to confidently advance their work with this compound, supported by a solid foundation of analytical data.

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